

Technical Guide: Physicochemical Characterization of 2-(2,6-Dimethylphenoxy)aniline

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Compound of Interest

Compound Name: 2-(2,6-Dimethylphenoxy)aniline

CAS No.: 38629-93-5

Cat. No.: B1472396

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Authored for: Researchers, Scientists, and Drug Development Professionals From: Your Senior Application Scientist

This document provides a comprehensive technical overview of the core physicochemical properties—specifically the melting and boiling points—of **2-(2,6-Dimethylphenoxy)aniline** (CAS No. 38629-93-5). The accurate determination of these fundamental constants is critical for ensuring compound purity, designing synthetic routes, and developing robust purification protocols.

Core Compound Overview: 2-(2,6-Dimethylphenoxy)aniline

2-(2,6-Dimethylphenoxy)aniline is a substituted diaryl ether amine. This structural motif is of significant interest in medicinal chemistry and materials science due to its presence in various biologically active molecules and functional polymers. The compound's structure, featuring a sterically hindered dimethylphenoxy group ortho to an aniline amine, imparts unique

conformational and electronic properties that are crucial for its application. Understanding its physical state transitions (melting and boiling) is the first step in its reliable application in any research or development setting.

Physicochemical Data Summary

The melting point is a critical indicator of a crystalline solid's purity. For high molecular weight organic compounds, the boiling point is often determined under reduced pressure to prevent thermal decomposition.

Property	Value	Conditions	Source
Melting Point	83-84 °C	Atmospheric Pressure	[1]
Boiling Point	Not Reported	N/A	N/A

Note: A specific boiling point for **2-(2,6-Dimethylphenoxy)aniline** is not consistently reported in publicly available literature. This is common for complex organic molecules that may degrade at the high temperatures required for boiling at atmospheric pressure. Therefore, distillation, if required, should be performed under high vacuum.

Experimental Methodologies: A Self-Validating Approach

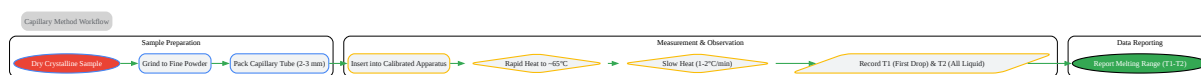
The integrity of physicochemical data hinges on the rigor of the experimental protocol. The following methodologies are described to ensure the generation of accurate and reproducible data, incorporating principles of in-process validation.

Melting Point Determination (Capillary Method)

The capillary melting point technique is the universally accepted standard for determining the melting range of a crystalline solid. Its precision relies on slow, controlled heating and careful observation.

- **Sample Preparation:** The **2-(2,6-Dimethylphenoxy)aniline** sample must be completely dry and finely powdered. Grinding the crystals with a mortar and pestle ensures uniform heat transfer.

- **Capillary Loading:** A small amount of the powdered sample is packed into a thin-walled glass capillary tube to a height of 2-3 mm. Tapping the tube gently on a hard surface ensures dense packing, which is critical for a sharp, observable melting range.
- **Instrumentation:** The loaded capillary is placed into a calibrated melting point apparatus. Modern digital instruments provide automated temperature ramping and detection, but manual observation with a calibrated thermometer is equally valid.
- **Heating and Observation:**
 - The temperature is raised rapidly to about 15-20 °C below the expected melting point (approx. 65 °C).
 - The heating rate is then reduced to a slow ramp of 1-2 °C per minute. This slow rate is crucial to maintain thermal equilibrium between the sample, the heating block, and the thermometer.
 - Record the temperature at the first sign of liquid formation (T1) and the temperature at which the last solid crystal melts (T2). The melting point is reported as the T1-T2 range.
- **Causality of a Sharp Melting Range:** A narrow melting range (≤ 1 °C) is a strong indicator of high purity. Impurities disrupt the crystal lattice structure, typically causing a depression and broadening of the melting range.
- **Protocol Validation:** The accuracy of the apparatus must be validated before the experiment using certified reference standards with known melting points (e.g., caffeine, benzophenone). This calibration step ensures the trustworthiness of the measured data.



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Caption: Capillary Method Workflow

Boiling Point Determination (Reduced Pressure Micro-Boiling Point)

Given the high molecular weight and functional groups of **2-(2,6-Dimethylphenoxy)aniline**, attempting to determine its boiling point at atmospheric pressure would likely lead to decomposition. Therefore, the standard and most appropriate method is determination under reduced pressure.

- **Apparatus Setup:** A small amount of the liquid sample (0.2-0.5 mL) is placed in a small-diameter test tube (a "Thiele tube" can also be used for even heating). A thermometer is positioned so that the bulb is just above the liquid surface.
- **Bell Capillary:** A small capillary tube, sealed at one end, is inverted and placed into the liquid. This "bell" will trap vapor during heating.
- **Vacuum Application:** The apparatus is connected to a vacuum line with a manometer or digital pressure gauge. The pressure is carefully reduced to the desired level (e.g., 1-10 mmHg).
- **Heating and Observation:**
 - The sample is heated gently. As the temperature rises, air trapped in the bell will bubble out.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the bell's opening. This indicates the sample's vapor pressure has overcome the system pressure.
 - Turn off the heat and allow the apparatus to cool slowly.
- **Data Recording:** The moment the bubbling stops and the liquid is drawn back into the inverted capillary bell, record the temperature. This is the boiling point at the measured pressure.

- **Causality of the Method:** This technique precisely identifies the temperature at which the compound's vapor pressure equals the applied system pressure. Recording the temperature on cooling, as the liquid re-enters the bell, provides a more accurate measurement of the true equilibrium point than recording during heating.
- **Protocol Validation:** The accuracy of the thermometer and the pressure gauge is paramount. Both should be calibrated against certified standards. Maintaining a stable vacuum is essential for a reproducible result.



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Caption: Micro-Boiling Point Workflow

References

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Sources

- 1. 2-(2,6-dimethylphenoxy)aniline | 38629-93-5 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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